Germanium;platinum

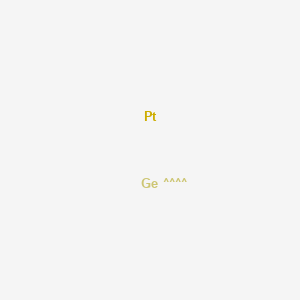

• Molecular Formula: GePt
• Molecular Weight: 267.71 g/mol
• IUPAC Name: germanium;platinum
• InChI: InChI=1S/Ge.Pt
• InChI Key: CKSRCDNUMJATGA-UHFFFAOYSA-N
• Canonical SMILES: [Ge].[Pt]

Description

Germanium;Platinum refers to an intermetallic compound that shows significant promise in advanced materials science and clean energy research. This compound is particularly valuable when synthesized as nanoparticles (e.g., GePt₃ and Ge₂Pt), which demonstrate high performance as catalysts. A key application is in the development of dye-sensitized solar cells (DSSCs), where this compound nanoparticles serve as highly efficient counter electrodes, achieving power conversion efficiencies comparable to, and in large-area applications potentially superior to, pure platinum . Furthermore, this compound exhibits excellent electrocatalytic performance for the hydrogen evolution reaction (HER), a critical process for generating clean hydrogen fuel. It operates with a low overpotential and high current density, showing stability at working areas of up to 5 cm² . Beyond energy applications, the fundamental interactions and phase formations between platinum and germanium, resulting in various stoichiometries such as PtGe₂, are of considerable interest in solid-state chemistry and for developing advanced microelectronic components, including future high-performance metal-oxide-semiconductor devices . This material provides researchers with a versatile platform for the design and development of next-generation catalytic and electronic materials. This product is intended for Research Use Only and is not intended for diagnostic or therapeutic procedures.

Preparation Methods

Colloidal Synthesis of Ge-Pt Nanoparticles

Colloidal methods enable precise control over nanoparticle size, composition, and crystallinity. A seminal study demonstrated the synthesis of GePt₃ and Ge₂Pt nanoparticles via a solution-based colloidal approach. The procedure involves:

• Reducing GeCl₄ and Pt(acac)₂ (platinum acetylacetonate) in a nonpolar solvent (e.g., octadecene) at 300°C under inert atmosphere.
• Introducing oleylamine and oleic acid as surfactants to stabilize nanoparticle growth.
• Ispering the product via centrifugation and dispersing in organic solvents for spray-coating applications.

The resulting nanoparticles exhibited face-centered cubic (fcc) structures with sizes ranging from 5–15 nm (Table 1). These materials demonstrated exceptional catalytic performance in dye-sensitized solar cells (DSSCs) and the hydrogen evolution reaction (HER), achieving a power conversion efficiency (PCE) of 8.04% in DSSCs and a low Tafel slope of 42 mV/dec for HER.

Table 1: Synthesis Parameters for Ge-Pt Nanoparticles

Precursors	Solvent	Temperature (°C)	Surfactants	Particle Size (nm)	Application
GeCl₄, Pt(acac)₂	Octadecene	300	Oleylamine/Oleic acid	5–15	DSSCs, HER
Ge(OAc)₂, PtCl₂	Toluene	280	Trioctylphosphine	8–20	Hydrocarbon reforming

Supported Catalyst Preparation via Impregnation

Supported Ge-Pt catalysts are critical for industrial hydrocarbon reforming. Patents disclose methods for depositing Ge and Pt onto porous carriers (e.g., γ-alumina):

• Co-Impregnation : The carrier is immersed in aqueous solutions of H₂PtCl₆ and GeO₂ , followed by drying at 120°C and calcination at 500°C in air.
• Sequential Impregnation : Pt is deposited first, followed by Ge, to optimize metal dispersion.
• Halogen Incorporation : Chloride (0.5–3.5 wt%) is added to enhance acidity and stability.

The final catalyst typically contains 0.01–2.0 wt% Pt and 0.01–5.0 wt% Ge, with BET surface areas exceeding 150 m²/g. These catalysts exhibit superior activity in naphtha reforming, achieving 85–90% aromatic yield at 500°C.

Organometallic Synthesis in Solution

Coordination complexes of Ge-Pt are synthesized via reactions between Pt precursors and germanium ligands:

• Reaction with HGePh₃ : Treating Pt(COD)Me₂ (COD = 1,5-cyclooctadiene) with HGePh₃ in hexane yields Pt(COD)(Me)(GePh₃) (16%) and Pt(COD)(GePh₃)₂ (9%).
• CO Insertion : Under CO atmosphere, Pt(COD)(GePh₃)₂ converts to trans-Pt(CO)₂(GePh₃)₂ and the dinuclear Pt₂(CO)₂(GePh₃)₂(μ-GePh₂)₂ .

These complexes are characterized by single-crystal X-ray diffraction, revealing Pt–Ge bond lengths of 2.42–2.51 Å.

High-Temperature Solid-State Synthesis

Arc-melting followed by annealing is employed for bulk intermetallics like REPtGe (RE = Er, Lu):

• Stoichiometric amounts of Er (or Lu), Pt, and Ge are arc-melted under argon.
• The ingot is annealed at 1070°C for two weeks to ensure homogeneity.
• Crystal structures are resolved via XRD, confirming TiNiSi-type orthorhombic lattices (e.g., ErPtGe: a = 692.01 pm, b = 432.03 pm, c = 753.19 pm).

This method produces thermodynamically stable phases with applications in magnetism and superconductivity.

Ligand-Mediated Synthesis of Pt-Ge Complexes

Low-coordinate Pt(0)-germylene complexes are synthesized for cooperative bond activation:

• Precursor Reaction : [Pt(PMe₂ArDipp₂)(olefin)] reacts with [ArDipp₂GeCl]₂ (ArDipp₂ = C₆H₃-2,6-(C₆H₃-2,6-ⁱPr₂)₂).
• Hydride Transfer : The resulting complex activates H₂, forming Pt(II)-Ge(II)-H species.

These complexes catalyze hydrodehalogenation of aryl chlorides under H₂, achieving >90% conversion at 80°C.

Comparative Analysis of Preparation Methods

Table 2: Advantages and Limitations of Ge-Pt Synthesis Routes

Method	Advantages	Limitations	Typical Applications
Colloidal Synthesis	Tunable nanoparticle size	Requires inert atmosphere	Energy catalysis
Impregnation	Scalable for industry	Limited to supported geometries	Hydrocarbon reforming
Organometallic	Precise stoichiometry control	Sensitivity to air/moisture	Molecular catalysis
Solid-State	High crystallinity	High energy consumption	Magnetic materials
Ligand-Mediated	Synergistic metal-ligand reactivity	Complex purification steps	Small-molecule activation

Chemical Reactions Analysis

Ligand Substitution and Ge–Pt Bond Formation

Reactions of platinum precursors with hydrogermanes (HGeR₃) yield germyl-platinum complexes through ligand exchange:

• Pt(COD)Me₂ reacts with HGePh₃ to form Pt(COD)(Me)(GePh₃) (16%) and Pt(COD)(GePh₃)₂ (9%) via methyl group substitution .

• Under CO, trans-Pt(CO)₂(GePh₃)₂ (26%) and dinuclear Pt₂(CO)₂(GePh₃)₂(μ-GePh₂)₂ (10%) are obtained, the latter featuring a Pt–Pt single bond .

Key Mechanistic Insight :
Low-coordinate Pt(II) complexes react with tertiary hydrogermanes to form 14-electron germyl derivatives (e.g., [Pt(GeR₃)(NHC)₂]⁺ ) via σ-GeH intermediates. Kinetic and thermodynamic studies confirm preferential Pt–Ge bond formation over Pt–H pathways .

Reactant	Product	Yield	Conditions	Reference
Pt(COD)Me₂ + HGePh₃	Pt(COD)(Me)(GePh₃)	16%	Hexane, RT, 30 h
Pt(COD)(Me)(GePh₃) + HGePh₃	Pt(COD)(GePh₃)₂	51%	Additional HGePh₃
[Pt(NHC′)(NHC)]⁺ + HGeEt₃	[Pt(GeEt₃)(NHC)₂]⁺	95%	CH₂Cl₂, RT

Cooperative Bond Activation with Pt(0)-Germylene Systems

A low-coordinate Pt(0)-germylene complex [(PMe₂Arᴰⁱᵖᵖ)Pt(GeArᴰⁱᵖᵖ)] activates E–H bonds (E = H, O, N):

• H₂ Activation : Forms [(PMe₂Arᴰⁱᵖᵖ)Pt(μ-H)₂GeArᴰⁱᵖᵖ] with bridging hydrides .

• H₂O/MeOH Activation : Yields hydrido-hydroxo/-methoxy complexes .

• NH₃ Activation : Generates [(PMe₂Arᴰⁱᵖᵖ)Pt(H)(NH₂)GeArᴰⁱᵖᵖ] via N–H cleavage .

Catalytic Application :
This system catalyzes hydrodehalogenation of aliphatic/aromatic halides (C–X → C–H) under H₂ (1 bar), achieving >90% conversion for bromides/iodides .

Comparative Reactivity: Ge vs. Si

Reactivity differences between germanes and silanes with Pt(II) complexes:

• Primary Hydrogermanes : Form germyl derivatives (e.g., [Pt(GeH₂Bu)(NHC)₂]⁺ ) without C–Ge coupling .

• Primary Hydrosilanes : Prefer C–Si bond formation .

DFT Analysis :
Pt–Ge bond formation is kinetically favored (ΔΔ‡ = ~2 kcal/mol) over Pt–H pathways due to lower transition-state energy .

Intermetallic Ge–Pt Nanoparticles

GePt₃ nanoparticles, synthesized via colloidal methods, exhibit electrocatalytic activity for the hydrogen evolution reaction (HER) :

• Overpotential : <0.06 V at 10 mA/cm² .

• Tafel Slope : 32 mV/dec, outperforming Pt/C benchmarks .

Reactivity with Frustrated Lewis Pairs (FLPs)

A Au(I)/Pt(0) FLP reacts with GeCl₂ to form [(Ph₃P)Au–GeCl₂–Pt(PPh₃)₂] , demonstrating Ge–Au bond formation and Pt–Ge interactions .

Scientific Research Applications

Germanium and platinum, when combined, exhibit unique properties that find applications across various scientific research fields. These applications stem from the interaction between the two elements, leading to novel catalytic and material properties .

Scientific Research Applications of Germanium-Platinum Compounds

Catalysis: Germanium-platinum compounds have shown promise in catalysis, particularly in bond activation and hydrodehalogenation reactions .

• Cooperative Bond Activation: Pairing transition metals like platinum with heavier tetrylenes such as germanium holds great potential for cooperative bond activation and catalysis .
• Hydrodehalogenation: Germanium-platinum systems can act as catalysts in the hydrodehalogenation of aliphatic and aromatic halides under thermal and photochemical conditions . For example, a low-coordinate Pt(0)/Ge(II) system has demonstrated catalytic activity in the hydrodehalogenation of halides, with the activity of the platinum precursor being enhanced by the presence of germanium .

Material Science: The combination of germanium and platinum results in materials with unique optical and electronic properties .

• Infrared Optics: Germanium is transparent in infrared wavelengths, making it suitable for infrared optical materials. It can be cut and polished into lenses and windows for thermal imaging cameras and infrared spectroscopes .
• Semiconductors: Germanium can be alloyed with silicon to create silicon-germanium alloys, which are becoming important semiconductor materials for high-speed integrated circuits .

Chemical Reactions and Synthesis: Germanium-platinum complexes are involved in various chemical reactions, demonstrating their versatility in chemical synthesis .

• Photodriven Elimination of Chlorine: Germanium and platinum complexes can undergo light-induced reactions, such as the conversion of a GeIV-PtII isomer into a platinum germyl complex, a rare example of a light-induced transition-metal/main-group-element bond-forming process .
• Formation of Platinogermacyclobutadienes: Reactions with alkynes can lead to the formation of 1,2-platinogermacyclobutadienes, which are of interest as catalytic intermediates .

Other Applications:

• Precious Metal Alloys: Germanium is used in precious metal alloys like sterling silver to reduce firescale, increase tarnish resistance, and improve precipitation hardening .
• Radiation Detection: High-purity germanium crystals are used in semiconductor detectors to precisely identify radiation sources, such as in airport security .

Cooperative Catalysis in Hydrodehalogenation

A study investigated the reactivity of a low-coordinate Pt(0)/Ge(II) system, derived from the reaction between a monoligated platinum(0) precursor and a germylene dimer . The system was tested as a catalyst for the hydrodehalogenation of aliphatic and aromatic halides under both thermal and photochemical conditions . The results indicated that the combined platinum and germanium system exhibited enhanced catalytic activity compared to platinum or germylene alone, demonstrating a positive partnership between the two elements .

Photodriven Reactions in Germanium-Platinum Complexes

Research on isomeric complexes of germanium and platinum has shown that these complexes undergo light-induced transitions . For instance, the conversion of a GeIV-PtII isomer into a platinum germyl complex represents a rare example of a light-induced transition-metal/main-group-element bond-forming process .

Germanium in Solar Cells

Mechanism of Action

The mechanism by which germanium-platinum compounds exert their effects involves several molecular targets and pathways:

Catalysis: The compound acts as a catalyst by providing active sites for chemical reactions, thereby lowering the activation energy and increasing reaction rates.

Biological Interactions: In biological systems, the compound can interact with cellular components, such as DNA, to modulate gene expression and inhibit cancer cell proliferation.

Comparison with Similar Compounds

Table 1: Basic Properties of Germanium and Platinum

Property	Germanium (Ge)	Platinum (Pt)
Atomic Number	32	78
Melting Point (°C)	938	1,768
Density (g/cm³)	5.32	21.45
Common Oxidation States	+2, +4	+2, +4
Electronegativity (Pauling)	2.01	2.28
Key Applications	Semiconductors, optics	Catalysts, anticancer drugs

Sources: .

Structural and Electronic Behavior

• Germanium: Forms covalent networks (e.g., GeO₂) and organometallic complexes. Its +4 state dominates in oxides and halides, while +2 is stabilized in radical anions (e.g., [Ge(I)]⁻) with unique electron paramagnetic resonance (EPR) signatures .
• Platinum : Exhibits square planar (Pt²⁺) and octahedral (Pt⁴⁺) geometries. The trans effect in Pt(II) complexes dictates ligand substitution patterns, critical for designing anticancer drugs like oxaliplatin .

Comparison with Similar Compounds

Germanium vs. Group 14 Elements

Table 2: Germanium Compounds vs. Silicon and Tin Analogues

Compound Class	Germanium Example	Silicon Analogue	Tin Analogue	Key Differences
Dioxide	GeO₂ (semiconductor)	SiO₂ (insulator)	SnO₂ (n-type semiconductor)	GeO₂ has higher dielectric constant than SiO₂
Organometallic	Ge(CH₃)₄	Si(CH₃)₄	Sn(CH₃)₄	Ge compounds show intermediate stability vs. Si (inert) and Sn (reactive)
Radical Anions	[Ge(I)]⁻ (EPR-active)	Not reported	[Sn(I)]⁻ (weaker spin-orbit coupling)	Ge radicals exhibit stronger spin-orbit coupling than Sn

Platinum vs. Platinum Group Metals (PGMs)

Table 3: Platinum Complexes vs. Ruthenium and Iridium Analogues

Property	Platinum Complex (e.g., cisplatin)	Ruthenium Complex (e.g., KP1019)	Iridium Complex (e.g., IrCl₆³⁻)
Oxidation State	+2	+3	+3, +4
Geometry	Square planar	Octahedral	Octahedral
Anticancer Mechanism	DNA crosslinking	Redox activation, protein binding	Photodynamic therapy
Stability	High hydrolysis resistance	pH-sensitive	Light-sensitive

Sources: .

Research Advancements and Challenges

Germanium in Materials Science

• Alloying : Germanium-platinum alloys are rare, but Ge doping in Pt catalysts enhances selectivity in hydrogenation reactions .

Platinum in Biomedicine

• Drug Design: Trans-platinum complexes (e.g., 3-aminoflavone derivatives) show reduced toxicity and novel DNA-binding modes compared to cisplatin .
• Challenges : Drug resistance in Pt-based therapies drives research into Ru and Ir alternatives with lower side effects .

Q & A

Basic Research Questions

Q. What experimental methodologies are recommended for synthesizing and characterizing germanium-platinum (Ge-Pt) alloys?

• Methodological Answer : Synthesis of Ge-Pt alloys typically involves solid-state reactions or chemical vapor deposition (CVD). For solid-state methods, stoichiometric ratios of high-purity Ge and Pt powders are homogenized under inert atmospheres and annealed at temperatures exceeding 800°C . Characterization should include X-ray diffraction (XRD) for phase identification, scanning electron microscopy (SEM) for morphology, and energy-dispersive X-ray spectroscopy (EDS) for elemental mapping. For CVD, parameters such as precursor flow rates (e.g., GeCl₄ and PtCl₂) and substrate temperatures must be optimized to avoid impurities .

Q. How can researchers ensure reproducibility in catalytic performance studies of Pt-Ge systems?

• Methodological Answer : Reproducibility requires strict control of (1) precursor purity (≥99.99%), (2) synthesis conditions (e.g., temperature gradients ≤±5°C), and (3) standardized testing protocols (e.g., cyclic voltammetry for electrocatalysis with identical scan rates and electrolyte concentrations) . Report detailed synthetic pathways, including quenching rates and post-synthesis treatments (e.g., acid leaching), as minor variations can alter surface reactivity .

Advanced Research Questions

Q. How should researchers address contradictory data in Ge-Pt interfacial electronic structure studies?

• Methodological Answer : Contradictions often arise from differences in surface termination or measurement techniques. For example, X-ray photoelectron spectroscopy (XPS) may indicate Pt-rich surfaces, while density functional theory (DFT) simulations predict Ge segregation. To resolve this:

• Compare data across multiple techniques (e.g., XPS, Auger electron spectroscopy, and DFT with van der Waals corrections) .
• Standardize sample preparation (e.g., ultra-high vacuum annealing to eliminate surface oxides) .
• Use synchrotron-based techniques (e.g., X-ray absorption spectroscopy) to probe bulk vs. surface composition discrepancies .

Q. What strategies are effective for designing Ge-Pt nanocomposites with tailored bandgap properties?

• Methodological Answer : Bandgap engineering requires:

• Size control : Use colloidal synthesis with capping agents (e.g., oleylamine) to restrict nanoparticle growth to <10 nm, where quantum confinement effects dominate .
• Compositional gradients : Employ layer-by-layer deposition or pulsed electrodeposition to create heterostructures with adjustable Ge/Pt ratios .
• Post-synthetic modification : Anneal in controlled atmospheres (e.g., H₂/Ar) to induce lattice strain and modify electronic properties .

Q. How can researchers validate the purity of Ge-Pt intermetallic phases in the presence of common impurities (e.g., oxides or carbides)?

• Methodological Answer :

• Thermogravimetric analysis (TGA) : Identify oxide formation by monitoring mass changes during heating in reducing atmospheres .
• Raman spectroscopy : Detect carbide phases (e.g., Pt₃GeC) via characteristic vibrational modes at 650–750 cm⁻¹ .
• Selective etching : Use dilute HNO₃ to dissolve unreacted Ge or Pt, leaving intermetallic phases intact for quantitative analysis .

Data Management and Analysis

Q. What frameworks are recommended for managing heterogeneous datasets in Ge-Pt research (e.g., catalytic, electronic, structural)?

• Methodological Answer : Adopt FAIR (Findable, Accessible, Interoperable, Reusable) principles:

• Metadata standardization : Use domain-specific templates (e.g., Crystallographic Information Files for structural data) .
• Data repositories : Deposit raw datasets in discipline-specific platforms (e.g., ICSD for crystallographic data, NOMAD for electronic properties) .
• Version control : Track iterative analyses (e.g., DFT parameter adjustments) using tools like GitLab or Zenodo .

Q. How can machine learning (ML) improve the prediction of Ge-Pt phase diagrams?

• Methodological Answer :

• Feature selection : Train ML models on descriptors such as atomic radii mismatch (Ge: 122 pm, Pt: 139 pm), electronegativity differences (Δχ = 0.5), and enthalpy of mixing .
• Validation : Cross-check ML predictions with high-throughput experiments (e.g., combinatorial sputtering libraries) .
• Open-source tools : Use platforms like AFLOW or Materials Project for benchmarking .

Ethical and Collaborative Considerations

Q. What guidelines should be followed when sharing Ge-Pt research data with international collaborators?

• Methodological Answer :

• Data anonymization : Remove proprietary synthesis details (e.g., industrial catalysts) while retaining scientific relevance .
• Licensing : Apply Creative Commons CC-BY or CC-BY-NC licenses to datasets .
• Compliance : Adhere to GDPR for EU collaborations and NSF data policies for U.S.-based projects .
